1H NMR Characterization of 2-(4-Nitrophenyl)morpholine: A Comparative Technical Guide

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Compound of Interest	
Compound Name:	*2-(4-Nitrophenyl)morpholine*
CAS No.:	*61192-65-2*
Cat. No.:	*B1626076*

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Executive Summary & Strategic Context

In the synthesis of morpholine derivatives, particularly via ring-closing protocols or reduction of aryl ketones, a common challenge is confirming the position of the aryl substituent. **2-(4-Nitrophenyl)morpholine** (C-substituted) is a chiral amine often confused with its achiral regioisomer, 4-(4-Nitrophenyl)morpholine (N-substituted).

While Mass Spectrometry (LC-MS) confirms the molecular weight (

for the free base), it fails to distinguish these isomers effectively without complex fragmentation analysis. 1H NMR is the definitive tool for this structural validation.

The Core Analytical Challenge

- Target Molecule: **2-(4-Nitrophenyl)morpholine** (Chiral, C2-substituted).
- Primary Alternative/Impurity: 4-(4-Nitrophenyl)morpholine (Achiral, N-substituted).

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- Critical Quality Attribute (CQA): Presence of the diagnostic benzylic methine proton (

).

Comparative Performance Analysis

The following table contrasts the NMR signatures of the target molecule against its most common alternative (the N-substituted isomer) and the unsubstituted analog (2-phenylmorpholine).

Table 1: Diagnostic NMR Signals Comparison (Solvent: CDCl)

Feature	2-(4-Nitrophenyl)morpholine **(Target)**	4-(4-Nitrophenyl)morpholine **(Alternative)**	2-Phenylmorpholine **(Reference)**
Symmetry	Asymmetric (Chiral Center at C2)	Symmetric (Plane of symmetry through N-O)	Asymmetric
Benzylic Proton ( )	dd, 4.60–4.80 ppm (Diagnostic)	Absent (No methine proton on ring)	dd, 4.45–4.55 ppm
Morpholine Ring	Complex multiplets (ABCD system)	Two triplets/broad signals (~3.8 & 3.3 ppm)	Complex multiplets
Aromatic Region	AA'BB' (2 doublets), 8.2, 7.6	AA'BB' (2 doublets), 8.1, 6.9	Multiplet, 7.2–7.4
NH Signal	Broad singlet (Exchangeable)	None (Tertiary amine)	Broad singlet

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> *Expert Insight: The shift of the benzylic proton in the target molecule is deshielded by ~0.2 ppm relative to 2-phenylmorpholine due to the strong electron-withdrawing nature of the p-nitro group.*

Detailed 1H NMR Characterization Protocol

Structural Assignments

The spectrum of **2-(4-Nitrophenyl)morpholine** is defined by the rigidity of the morpholine chair conformation and the electron-withdrawing nitro group.

Aromatic Region (AA'BB' System)

- 8.18–8.25 ppm (d,

  Hz, 2H): Protons ortho to the nitro group. Strongly deshielded.

- 7.55–7.65 ppm (d,

  Hz, 2H): Protons meta to the nitro group (adjacent to the morpholine attachment).

The Diagnostic Benzylic Proton (

)

- 4.65–4.75 ppm (dd): This proton is the "fingerprint" of the C2-substitution.
  - Splitting: Doublet of doublets.
  - Coupling:
    - Hz (Anti-periplanar coupling, indicating a chair conformation with the aryl group equatorial).
    - Hz (Gauche coupling).

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Morpholine Ring Protons (

)

- 3.80–4.10 ppm (m, 2H):

  protons (adjacent to Oxygen). Deshielded by the electronegative oxygen.

- 2.90–3.20 ppm (m, 3H):

  protons (adjacent to Nitrogen and the chiral center) and

  protons.

- 1.80–2.20 ppm (br s, 1H): NH proton. Note: Chemical shift is concentration and solvent dependent.[1]

Experimental Workflow (Standard Operating Procedure)

This protocol ensures reproducibility and minimizes solvent effects that can obscure the NH peak.

- Sample Preparation:
  - Dissolve 5–10 mg of the sample in 0.6 mL of CDCl

    (Chloroform-d).
  - Tip: If the NH peak is broad or invisible, add 1 drop of D

    O to confirm exchange (peak disappearance) or switch to DMSO-d

    to sharpen the amine signal.
- Acquisition Parameters:
  - Frequency: 400 MHz or higher recommended for resolving the morpholine multiplets.
  - Pulse Sequence: Standard 1H ZG (Zero-Go) or equivalent.
  - Scans (NS): 16–64 scans to ensure high S/N ratio for the benzylic proton.

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- Relaxation Delay (D1):

  second.

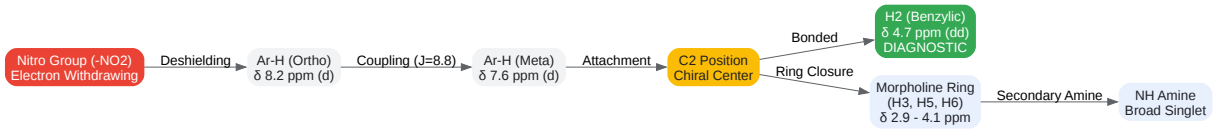
- Processing:
  - Apply an exponential window function (LB = 0.3 Hz).
  - Phase correction: Manual phasing is critical for the AA'BB' aromatic doublets.

Visualization of Structural Logic

The following diagrams illustrate the connectivity and the decision tree for validating the structure.

Diagram 1: Structural Connectivity & NMR Correlations

This diagram maps the key protons to their chemical environments.



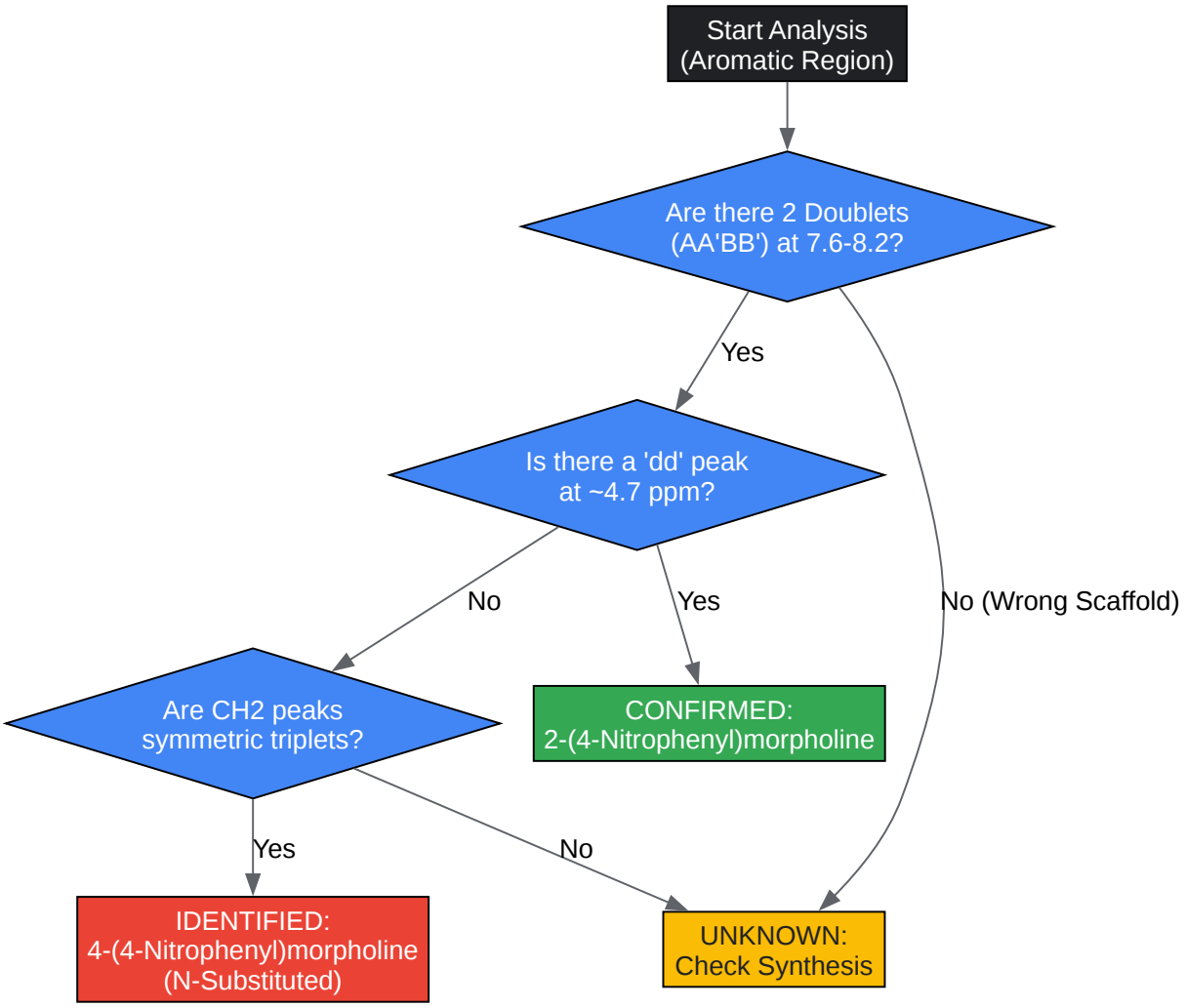
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Caption: Logical flow of chemical shift influences. The Nitro group deshields the aromatic protons, while the C2 chiral center creates the unique "dd" splitting pattern for H2.

Diagram 2: Validation Decision Tree

Use this workflow to interpret your spectrum.

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Caption: Step-by-step logic to distinguish the target C2-substituted product from the N4-substituted isomer.

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